

# Safe Disposal of 1-(4-Bromophenyl)-2-hydroxyethan-1-one: A Procedural Guide

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## Compound of Interest

**Compound Name:** 1-(4-Bromophenyl)-2-hydroxyethan-1-one

**Cat. No.:** B1332072

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one**, ensuring procedures are clear, concise, and actionable.

## Chemical and Physical Properties

A summary of the key quantitative data for **1-(4-Bromophenyl)-2-hydroxyethan-1-one** is presented below.

Property	Value
Molecular Formula	C8H7BrO2
Molecular Weight	215.04 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	140 - 142 °C <a href="#">[3]</a>
Boiling Point	321.5 ± 22.0 °C (Predicted) <a href="#">[2]</a>
Density	1.596 ± 0.06 g/cm³ (Predicted) <a href="#">[2]</a>

## Hazard Identification and Safety Precautions

**1-(4-Bromophenyl)-2-hydroxyethan-1-one** is classified as a hazardous substance. It is crucial to adhere to the following safety precautions:

- Causes skin irritation (H315)[[1](#)][[4](#)]
- Causes serious eye irritation (H319)[[1](#)][[4](#)]
- May cause respiratory irritation (H335)[[1](#)][[4](#)]

Personal Protective Equipment (PPE) is mandatory when handling this chemical. This includes:

- Eye Protection: Goggles (European standard - EN 166).[[4](#)]
- Hand Protection: Protective gloves.[[3](#)][[4](#)]
- Skin and Body Protection: Long-sleeved clothing.[[4](#)]

Facilities must be equipped with an eyewash station and a safety shower.[[3](#)]

## Step-by-Step Disposal Protocol

Disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one** must be conducted in a manner consistent with federal, state, and local regulations.[[3](#)] This substance should not be released into the environment.[[4](#)]

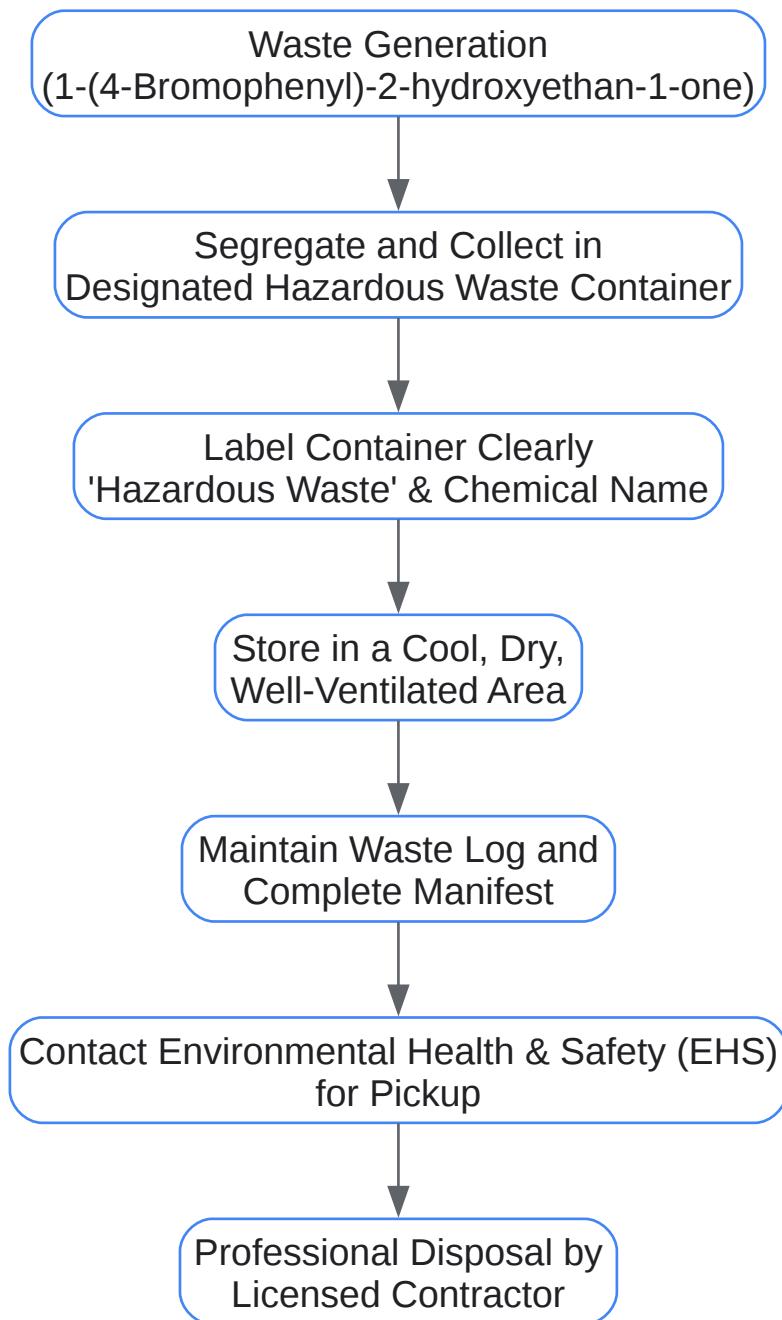
Experimental Protocol for Waste Disposal:

- Waste Collection:
  - Collect waste **1-(4-Bromophenyl)-2-hydroxyethan-1-one**, including any contaminated materials (e.g., filter paper, gloves), in a designated, suitable, and closed container.
  - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**1-(4-Bromophenyl)-2-hydroxyethan-1-one**".
- Waste Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[3]
- Ensure the storage location is secure and accessible only to authorized personnel.
- Waste Manifest and Documentation:
  - Maintain a detailed log of the waste generated, including the quantity and date of accumulation.
  - Complete any required hazardous waste manifests as per your institution's and local regulatory agency's guidelines.
- Coordination with Environmental Health and Safety (EHS):
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
  - Provide them with all necessary documentation and information regarding the waste.
- Professional Disposal:
  - The EHS department will arrange for the collection and transportation of the waste by a licensed hazardous waste disposal company.
  - Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.[5]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one**.



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Caption: Disposal workflow for **1-(4-Bromophenyl)-2-hydroxyethan-1-one**.

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## References

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